

Personal protective equipment for handling Hydroxy-PEG2-CH₂COONa

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Compound of Interest

Compound Name: Hydroxy-PEG2-CH₂COONa

Cat. No.: B11908423

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Essential Safety and Handling Guide for Hydroxy-PEG2-CH₂COONa

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Hydroxy-PEG2-CH₂COONa**. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

According to the Global Harmonized System (GHS) of Classification and Labelling of Chemicals, **Hydroxy-PEG2-CH₂COONa** is classified with the following hazards^[1]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

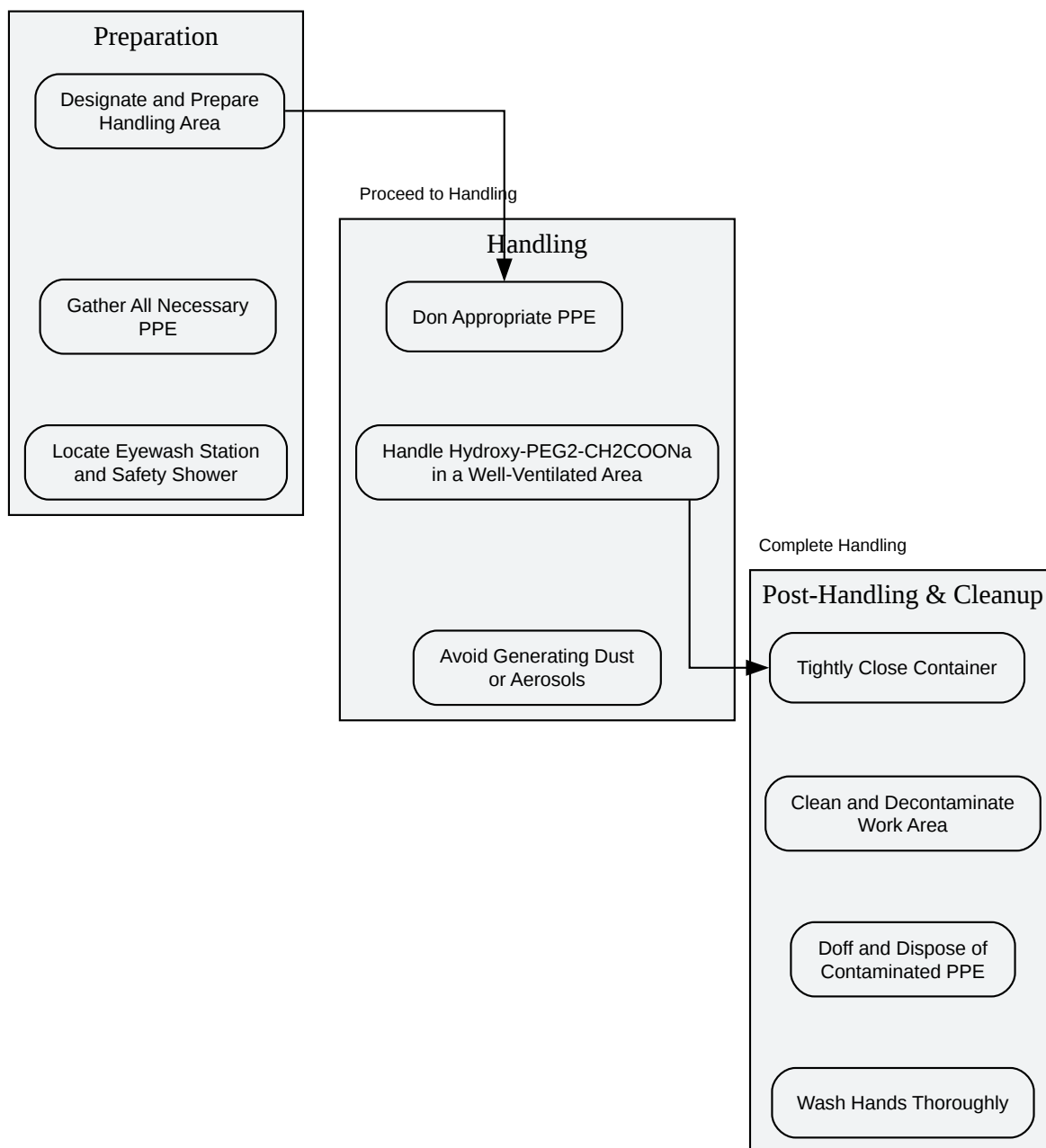
Given these potential hazards, the following personal protective equipment (PPE) is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Goggles or Glasses	Must meet ANSI Z.87.1-1989 standard or European Standard EN166. Should feature side shields for comprehensive protection.[2][3]	Protects against chemical splashes and airborne particles that can cause serious eye irritation[1][3].
Face Shield	To be worn over safety glasses or goggles.	Recommended when there is a significant risk of splashing or a large volume of the chemical is being handled[4].	
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile or neoprene gloves are suitable for providing a barrier against skin contact.[3][4]	Prevents skin irritation by avoiding direct contact with the chemical.[3] Gloves should be inspected before use and disposed of after handling the substance.[4][5]
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against accidental spills.	Provides a removable barrier to protect skin and personal clothing from contamination.[2][4]
Protective Clothing	Long pants and closed-toe, closed-heel shoes are required.	Ensures that no skin on the lower body or feet is exposed to potential spills.[4]	
Respiratory Protection	Respirator (if necessary)	Use a NIOSH-approved respirator if	Mitigates the risk of respiratory tract

engineering controls (like a fume hood) are insufficient or when handling large quantities that may generate dust or aerosols.[3][4] irritation from inhaling dust or aerosols of the compound.[1][3]

Operational Plan for Safe Handling

A systematic approach to handling **Hydroxy-PEG2-CH₂COONa** is essential to minimize risks. The following workflow outlines the key steps for safe operational procedures.



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Caption: Safe Handling Workflow for **Hydroxy-PEG2-CH2COONa**.

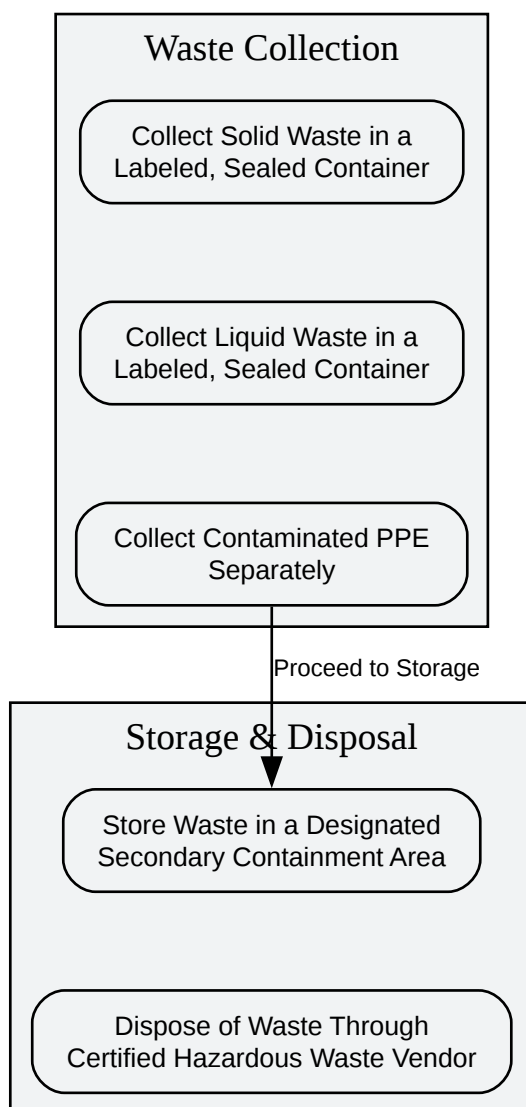
Procedural Steps:

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)
 - Ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#)
 - Before handling, inspect all PPE for integrity.
- Handling:
 - Wear all required PPE as detailed in the table above.
 - When weighing or transferring the solid material, do so carefully to avoid creating dust.
 - If making a solution, add the solid to the solvent slowly to prevent splashing.
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)
 - Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[2\]](#)
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[2\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[2\]](#)

Disposal Plan

Proper disposal of chemical waste is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow:



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References

- 1. Hydroxy-PEG2-CH2COONa | C6H11NaO5 | CID 146026251 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. PPE for Chemical Handling: A Quick Guide | Healthy Bean [healthybean.org]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. spectrumchemical.com [spectrumchemical.com]
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Phone: (601) 213-4426
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